

Essential Safety and Operational Guide for Handling 1-(Thiophen-3-yl)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Thiophen-3-yl)ethanol

Cat. No.: B172730

[Get Quote](#)

This document provides immediate, essential safety and logistical information for the handling and disposal of **1-(Thiophen-3-yl)ethanol** and its close structural isomers. The guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Quick Reference Safety Information

The following table summarizes the key physical and chemical properties and hazard information for thiophene-containing ethanol compounds. This data is based on structurally similar chemicals like 2-(3-Thienyl)ethanol and thiophene.

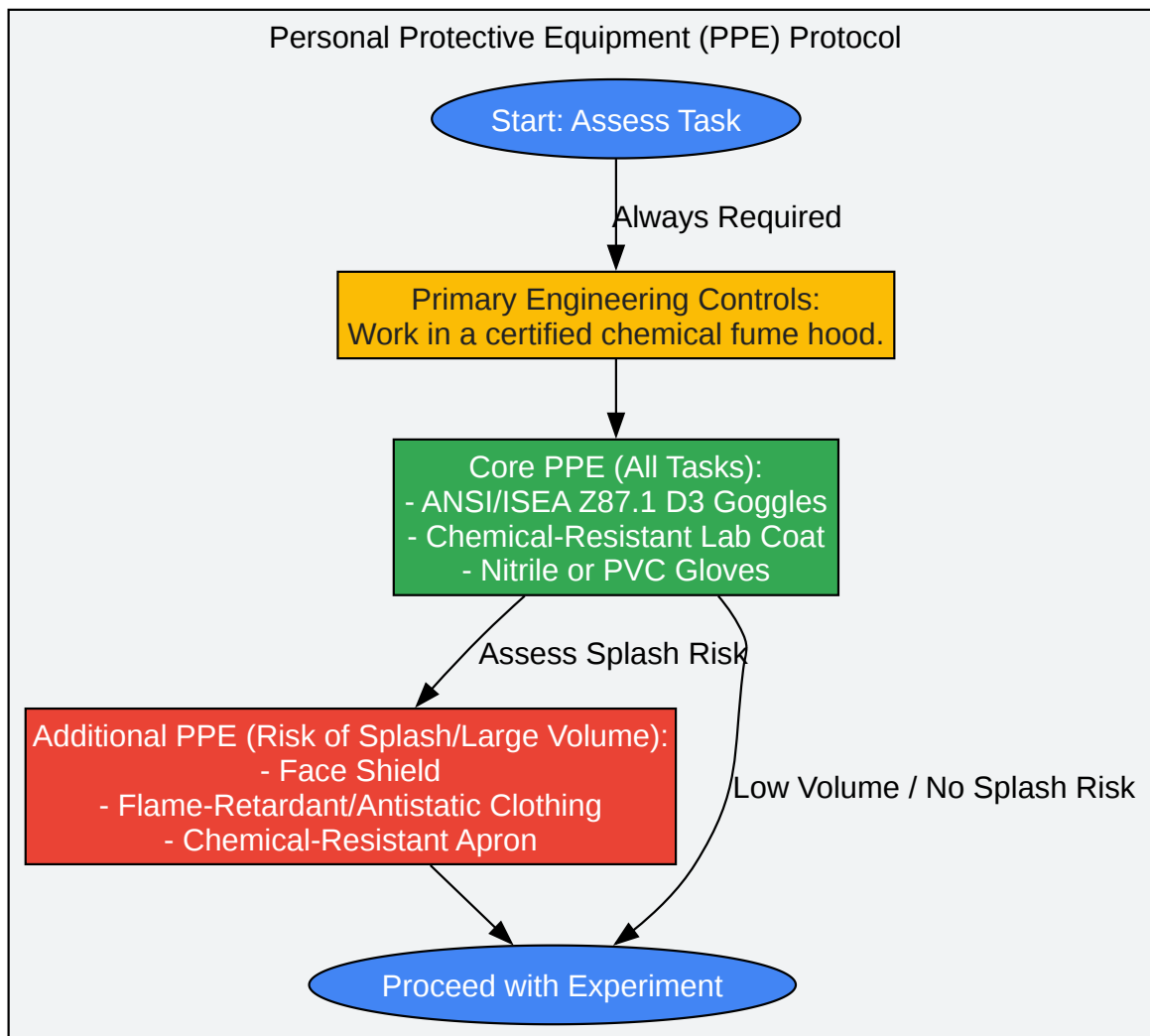
Property	Data	Reference
Appearance	Clear colorless to yellow-brown liquid	[1]
Boiling Point	110-111 °C at 14 mm Hg	[1]
Density	1.144 g/mL at 25 °C	[1]
Flash Point	199 °F (92.8 °C)	[1]
GHS Hazard Statements	H225: Highly flammable liquid and vapor	
	H302: Harmful if swallowed	
	H319: Causes serious eye irritation	
	H412: Harmful to aquatic life with long lasting effects	
Signal Word	Danger	

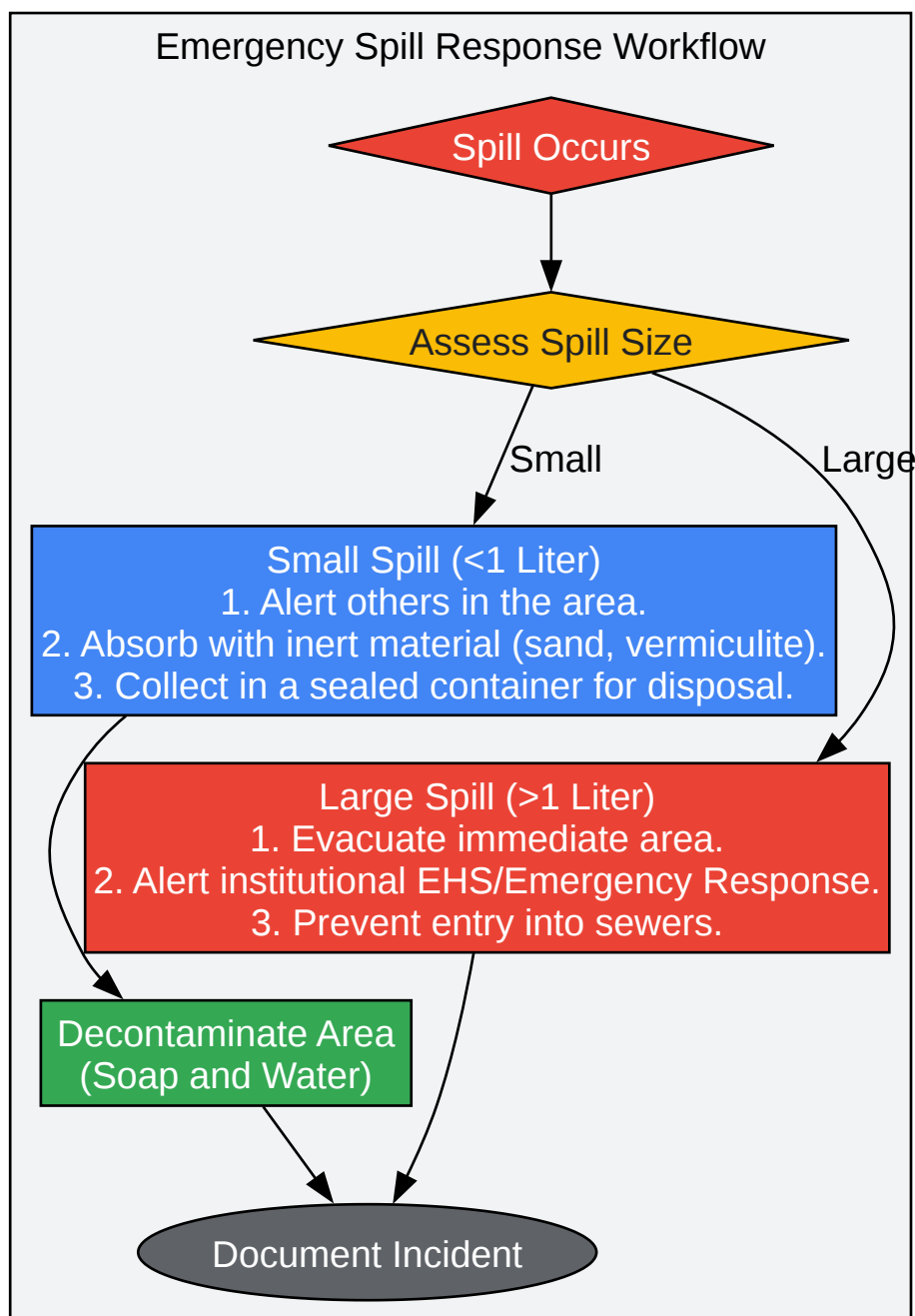
Hazard Identification and Risk Assessment

1-(Thiophen-3-yl)ethanol and its isomers are flammable liquids that can cause serious eye irritation and are harmful if swallowed. Vapors may form explosive mixtures with air, and the material is harmful to aquatic life. A thorough risk assessment should be conducted before beginning any work.[2] This involves identifying potential hazards in the experimental procedure and establishing controls to minimize risks.[2]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following workflow outlines the necessary equipment for handling this chemical.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jnfuturechemical.com [jnfuturechemical.com]
- 2. Safer Handling of Alcohol in the Laboratory | NSTA [nsta.org]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 1-(Thiophen-3-yl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b172730#personal-protective-equipment-for-handling-1-thiophen-3-yl-ethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com